

Personal protective equipment for handling 2-Hydroxy-3-iodobenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydroxy-3-iodobenzaldehyde

Cat. No.: B112340

[Get Quote](#)

Essential Safety and Handling Guide for 2-Hydroxy-3-iodobenzaldehyde

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for handling **2-Hydroxy-3-iodobenzaldehyde** in a laboratory setting. The information is intended for researchers, scientists, and drug development professionals to ensure the safe handling of this chemical.

Hazard Summary

While specific hazard data for **2-Hydroxy-3-iodobenzaldehyde** is limited, it is prudent to treat it as a hazardous substance based on the known properties of similar compounds. Analogous substituted benzaldehydes are known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]} Therefore, appropriate precautions must be taken to minimize exposure.

Quantitative Data Summary

For quick reference, the following table summarizes key physical and chemical properties for **2-Hydroxy-3-iodobenzaldehyde**.

Property	Value	Source
Molecular Formula	C ₇ H ₅ IO ₂	PubChem[3]
Molecular Weight	248.02 g/mol	PubChem[3]
CAS Number	23602-64-4	PubChem[3]
Appearance	Solid (specific color not widely reported)	
Melting Point	69-71 °C	ECHEMI[4]
Boiling Point	216 °C	ECHEMI[4]
Flash Point	84 °C	ECHEMI[4]

Operational Plan for Handling

A systematic approach is critical for the safe handling of **2-Hydroxy-3-iodobenzaldehyde**. The following step-by-step plan outlines the procedures for pre-handling, handling, and post-handling activities.

Pre-Handling Preparations

- **Risk Assessment:** Conduct a thorough risk assessment for the planned experiment, considering the quantity of **2-Hydroxy-3-iodobenzaldehyde** to be used, potential for exposure, and emergency procedures.
- **Fume Hood:** Ensure a certified chemical fume hood is available and functioning correctly. All handling of **2-Hydroxy-3-iodobenzaldehyde** that may generate dust or vapors must be performed within the fume hood.[5]
- **Personal Protective Equipment (PPE) Inspection:** Before entering the laboratory, inspect all required PPE for integrity. This includes checking gloves for tears and ensuring safety goggles provide a complete seal.
- **Spill Kit:** Have a spill kit readily available that is appropriate for handling solid chemical spills. The kit should include absorbent materials, a scoop or brush, and a designated waste container.

Required Personal Protective Equipment (PPE)

PPE Item	Specification	Rationale
Eye Protection	Chemical safety goggles are required. A face shield should be worn over safety glasses if there is a splash hazard.[6]	To protect eyes from dust particles and potential splashes.
Hand Protection	Wear chemical-resistant gloves, such as nitrile or neoprene.[6][7] Inspect gloves before each use and change them immediately if contaminated.	To prevent skin contact and irritation.[1][2]
Body Protection	A lab coat must be worn and fully buttoned.[6] Consider a chemical-resistant apron for added protection when handling larger quantities.	To protect skin and personal clothing from contamination.
Respiratory Protection	If there is a risk of inhaling dust or if working outside of a fume hood is unavoidable, a NIOSH-approved respirator with a P2 filter for particles is necessary.	To prevent respiratory tract irritation from inhalation of dust.[2]

Handling Procedure

- **Work Area Preparation:** Designate a specific area within the chemical fume hood for handling **2-Hydroxy-3-iodobenzaldehyde**. Cover the work surface with absorbent, disposable bench paper.
- **Weighing:** If weighing the solid, do so in the fume hood on a tared weigh boat to minimize the release of dust.
- **In Solution:** When preparing solutions, add the **2-Hydroxy-3-iodobenzaldehyde** slowly to the solvent to avoid splashing.

- Storage: Keep the container tightly closed and store in a cool, dry, and well-ventilated area.
[\[1\]](#)[\[8\]](#)

Post-Handling Procedures

- Decontamination: Decontaminate all surfaces and equipment that may have come into contact with **2-Hydroxy-3-iodobenzaldehyde** using an appropriate solvent and cleaning agent.
- Waste Disposal: Dispose of all contaminated materials, including empty containers, bench paper, and used PPE, as hazardous waste according to the disposal plan below.[\[1\]](#)[\[8\]](#)
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.[\[1\]](#)[\[8\]](#)

Emergency and Disposal Plans

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse cautiously with water for several minutes.[1][2][5][9] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[1][2][5][9]
Skin Contact	Take off immediately all contaminated clothing. [5] Wash the affected area with plenty of soap and water.[1][2][5][8] If skin irritation occurs, get medical advice/attention.[1][5]
Inhalation	Move the person to fresh air and keep them comfortable for breathing.[1][5][9][10] If breathing is difficult or has stopped, provide artificial respiration.[1][2][10] Seek medical attention if you feel unwell.[1][5]
Ingestion	Clean mouth with water and drink plenty of water afterwards.[1] Do NOT induce vomiting.[9] Seek immediate medical attention.[5][9][10]

Spill Response

- Evacuate non-essential personnel from the area.
- Wearing appropriate PPE, cover the spill with an absorbent, inert material.
- Carefully sweep or scoop up the spilled material and place it into a labeled, sealed container for hazardous waste disposal.[1]
- Clean the spill area thoroughly with a suitable solvent and then with soap and water.
- Do not let the product enter drains.[5]

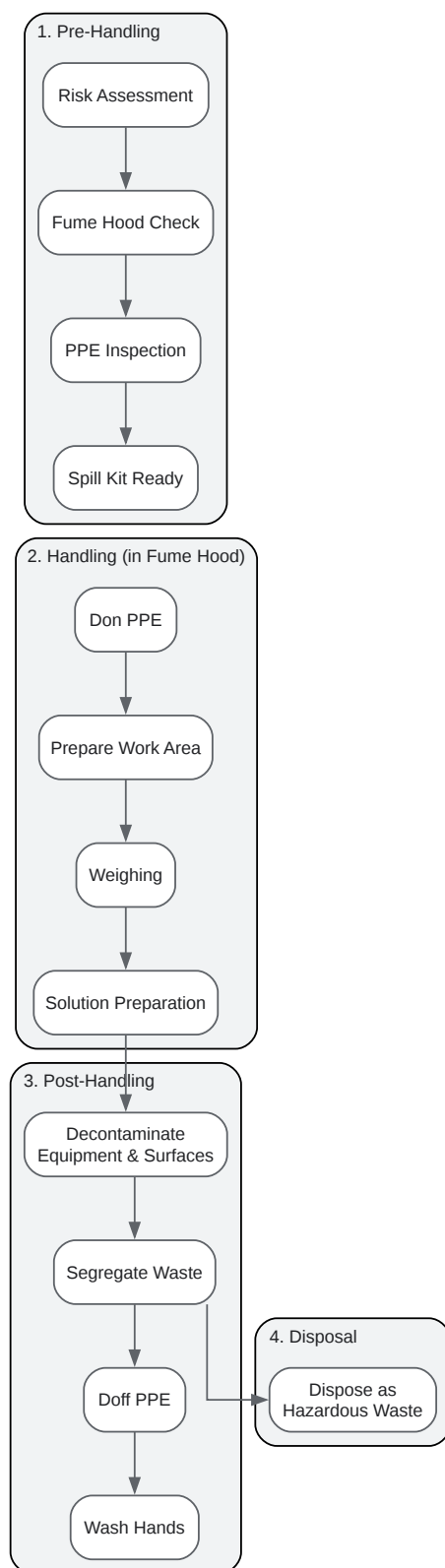
Disposal Plan

All waste materials contaminated with **2-Hydroxy-3-iodobenzaldehyde** must be treated as hazardous waste.

- Solid Waste: Collect all contaminated solids (e.g., used gloves, bench paper, excess reagent) in a clearly labeled, sealed container.
- Liquid Waste: If in solution, collect in a labeled, sealed container for hazardous liquid waste.
- Disposal: Dispose of all waste through your institution's environmental health and safety office, in accordance with local, state, and federal regulations.[\[1\]](#)[\[8\]](#)[\[11\]](#)

Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **2-Hydroxy-3-iodobenzaldehyde**, from preparation to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **2-Hydroxy-3-iodobenzaldehyde**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. fishersci.fr [fishersci.fr]
- 3. 2-Hydroxy-3-iodobenzaldehyde | C₇H₅IO₂ | CID 15209920 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. benchchem.com [benchchem.com]
- 7. PPE thanatopraxy - Protection & safety for professionals [boutique.eihf-isofroid.eu]
- 8. fishersci.com [fishersci.com]
- 9. file.medchemexpress.com [file.medchemexpress.com]
- 10. First Aid Procedures for Chemical Hazards | NIOSH | CDC [[cdc.gov](https://www.cdc.gov)]
- 11. carloth.com [carloth.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Hydroxy-3-iodobenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b112340#personal-protective-equipment-for-handling-2-hydroxy-3-iodobenzaldehyde>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com